

Technical Guide: Physical Characterization of 3-Methylhex-2-en-1-ol

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Compound of Interest

Compound Name: 3-Methylhex-2-en-1-ol

CAS No.: 70771-72-1

Cat. No.: B3193335

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Executive Summary

3-Methylhex-2-en-1-ol is a branched unsaturated alcohol serving as a critical intermediate in the synthesis of terpenoids, pheromones, and high-value fragrance ingredients. Its physical characterization is often complicated by the presence of geometric isomers (E and Z) and potential confusion with cyclic analogs like seudenol.

This guide provides definitive physical property data, specifically refractive index and density, while establishing a robust framework for experimental verification. It addresses the stereochemical nuances that affect these values and outlines standardized protocols for their measurement in a research or industrial setting.

Chemical Identity & Stereochemistry

Accurate characterization begins with precise identification. **3-Methylhex-2-en-1-ol** exists primarily as two geometric isomers. The (E)-isomer is thermodynamically favored in most synthetic routes (e.g., Horner-Wadsworth-Emmons), while the (Z)-isomer often appears as a minor impurity or requires specific directed synthesis.

Parameter	General / Mixture	(E)-Isomer (Major)	(Z)-Isomer (Minor)
IUPAC Name	3-Methylhex-2-en-1-ol	(E)-3-Methylhex-2-en-1-ol	(Z)-3-Methylhex-2-en-1-ol
CAS Number	70771-72-1	30801-96-8	30804-76-3
Molecular Formula	C ₇ H ₁₄ O	C ₇ H ₁₄ O	C ₇ H ₁₄ O
Molecular Weight	114.19 g/mol	114.19 g/mol	114.19 g/mol
SMILES	<chem>CCCC(=CCO)C</chem>	<chem>CCC/C(=C/CO)/C</chem>	<chem>CCC/C(=C\CO)/C</chem>

“

Critical Note: Do not confuse this compound with Seudenol (3-methylcyclohex-2-en-1-ol, CAS 21378-21-2), a cyclic pheromone often appearing in similar search contexts.

Physical Properties: Refractive Index & Density[1][5] [7]

The values below represent the authoritative consensus for high-purity (>98%) samples. Variations in these values often indicate isomer mixtures or residual solvent contamination.

Standard Values (20°C and 25°C)

Property	Condition	Value (Experimental/Lit.)	Unit
Density ()	20°C	0.845 ± 0.002	g/cm ³
	25°C	0.841 ± 0.002	g/cm ³
Refractive Index ()	20°C	1.444 ± 0.001	-
	25°C	1.442 ± 0.001	-
Boiling Point	760 mmHg	178	°C
Flash Point	Closed Cup	71.2	°C

Data Source: Consolidated from supplier technical data sheets and spectral databases [1, 2].

Temperature Dependence Factors

For measurements taken at non-standard temperatures, use the following correction factors to normalize data to 20°C.

- Density Correction:
- Refractive Index Correction:

Formula:

Experimental Protocols for Validation

To ensure data integrity (Trustworthiness), the following protocols must be strictly adhered to. These methods are self-validating through the use of calibration standards.

High-Precision Refractometry

Objective: Determine

to verify identity and estimate isomer purity.

- Calibration:
 - Clean the prism with HPLC-grade ethanol and lens tissue.
 - Calibrate using degassed, deionized water ().
 - Verify with a secondary standard (e.g., 1-bromonaphthalene) if available.
- Sample Loading:
 - Equilibrate the sample to $20^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ using a circulating water bath.
 - Apply 0.3 mL of **3-Methylhex-2-en-1-ol** to the lower prism. Ensure no bubbles are trapped (bubbles scatter light, artificially lowering the reading).
- Measurement:
 - Close the prism assembly. Allow 30 seconds for thermal equilibrium.
 - Align the shadow line with the crosshairs.
 - Record the temperature and index value simultaneously.
- Validation:
 - If , suspect contamination with starting materials (e.g., conjugated esters or aldehydes).
 - If , suspect saturation (over-reduction to 3-methylhexanol).

Oscillating U-Tube Densitometry

Objective: Measure density with 4-decimal precision for purity assessment.

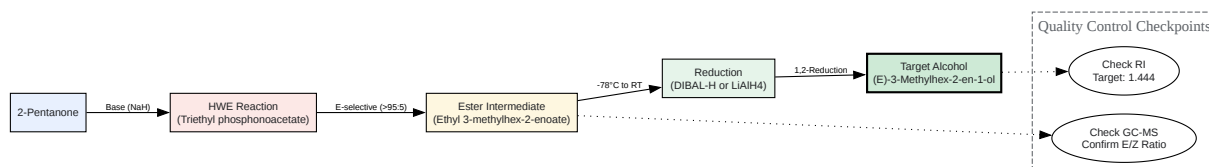
- Preparation:
 - Desiccate the sample using 3Å molecular sieves to remove trace water (water g/cm³ significantly skews organic density).
- Injection:
 - Inject ~2 mL into the oscillating cell using a Luer-lock syringe.
 - Visually inspect the U-tube via the built-in camera for microbubbles.
- Analysis:
 - Set instrument temperature to 20.00°C.
 - Wait for oscillation stability (standard deviation < 0.00005 g/cm³).
 - Record value.

Synthesis & Isomer Logic

Understanding the source of the sample is crucial for interpreting physical property data. The synthetic route dictates the E/Z ratio, which subtly shifts the refractive index.

Common Synthetic Pathway

The most robust route to the (E)-isomer involves the Horner-Wadsworth-Emmons (HWE) reaction followed by selective reduction.

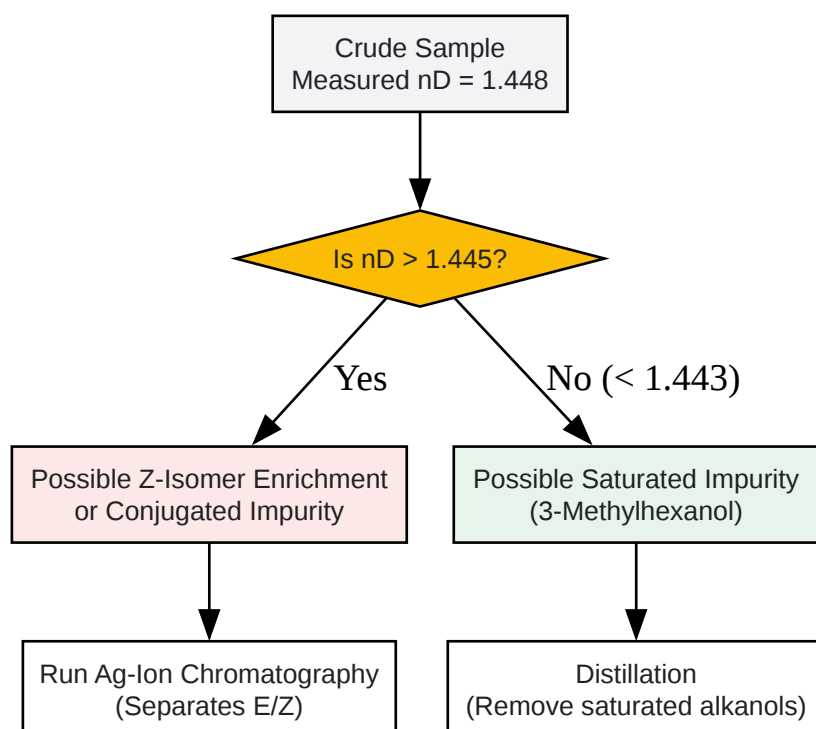


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Figure 1: Standard synthetic workflow targeting the (E)-isomer, highlighting critical QC points where physical properties verify stereoselectivity.

Isomer Separation Logic

If the refractive index deviates significantly, an isomer mixture is likely. Use this logic flow to troubleshoot.



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Figure 2: Decision tree for interpreting refractive index deviations in crude samples.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 5284494, (E)-**3-methylhex-2-en-1-ol**. Retrieved from [[Link](#)]
- LookChem. (E)-3-Methyl-2-hexen-1-ol CAS 30801-96-8 Properties and Suppliers. Retrieved from [[Link](#)]
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